

Alloc-D-Phe: A Technical Guide to its Chemical Properties, Structure, and Synthesis

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Compound of Interest

Compound Name: *Alloc-D-Phe*

Cat. No.: *B7838797*

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This technical guide provides a comprehensive overview of the chemical properties, structure, and synthesis of N-allyloxycarbonyl-D-phenylalanine (**Alloc-D-Phe**). Given the limited availability of specific experimental data for **Alloc-D-Phe** in publicly accessible literature, this document combines established data for the parent compound, D-phenylalanine, with established synthetic methodologies for N-protected amino acids to offer a thorough and practical resource.

Core Chemical Properties

Quantitative data for **Alloc-D-Phe** is not readily available in the cited literature. Therefore, the following table summarizes the known properties of the parent amino acid, D-phenylalanine, to provide a foundational reference. The properties of **Alloc-D-Phe** are expected to be influenced by the addition of the allyloxycarbonyl protecting group, primarily affecting its molecular weight, solubility, and melting point.

Property	Value (for D-Phenylalanine)	Citation
Molecular Formula	C ₉ H ₁₁ NO ₂	[1]
Molecular Weight	165.19 g/mol	[1]
Melting Point	273-276 °C (decomposes)	[1]
Solubility in Water	28.2 g/L at 16 °C	[2]
Appearance	White to off-white powder	[1]

Note: The molecular formula for **Alloc-D-Phe** is C₁₃H₁₅NO₄, and its molecular weight is 249.26 g/mol .

Chemical Structure

The structure of **Alloc-D-Phe** consists of the D-isomer of phenylalanine with its amino group protected by an allyloxycarbonyl group.

Caption: Chemical structure of N-allyloxycarbonyl-D-phenylalanine (**Alloc-D-Phe**).

Experimental Protocols

Due to the absence of a specific, detailed experimental protocol for the synthesis of **Alloc-D-Phe** in the reviewed literature, the following section provides a representative methodology based on the known synthesis of Alloc-L-Phe and general principles of amino acid protection.

Synthesis of N-allyloxycarbonyl-D-phenylalanine (**Alloc-D-Phe**)

This protocol describes a plausible method for the N-protection of D-phenylalanine using allyl chloroformate.

Materials:

- D-Phenylalanine

- Allyl chloroformate
- 1,4-Dioxane
- Sodium azide
- Deionized water
- Ethyl acetate
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- Preparation of Allyl Azide (Caution: Handle with care in a well-ventilated fume hood): In a round-bottom flask, dissolve allyl chloroformate (1.0 eq) in 1,4-dioxane. To this solution, add a solution of sodium azide (1.2 eq) in deionized water. Stir the resulting emulsion vigorously for 1 hour at room temperature.
- Acylation of D-Phenylalanine: In a separate reaction vessel, dissolve D-phenylalanine (1.1 eq) in a suitable aqueous basic solution (e.g., 1M sodium hydroxide) to deprotonate the amino group.
- Reaction: Slowly add the prepared allyl azide solution to the D-phenylalanine solution with continuous stirring. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Workup: Once the reaction is complete, acidify the mixture to a pH of approximately 2-3 using a dilute acid (e.g., 1M HCl). Extract the aqueous layer with ethyl acetate (3x).

- Purification: Combine the organic layers and wash sequentially with deionized water and brine. Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator to yield the crude **Alloc-D-Phe**.
- Further Purification (if necessary): The crude product can be further purified by recrystallization or column chromatography to obtain pure **Alloc-D-Phe**.

General Purification Protocol for Protected Amino Acids (Recrystallization)

This protocol outlines a general method for the purification of a protected amino acid like **Alloc-D-Phe**.

Materials:

- Crude **Alloc-D-Phe**
- Suitable solvent system (e.g., ethyl acetate/hexanes, toluene/cyclohexane)
- Heating mantle or water bath
- Ice bath
- Büchner funnel and filter paper
- Vacuum flask

Procedure:

- Solvent Selection: Determine an appropriate solvent system in which the product is soluble at elevated temperatures but sparingly soluble at room temperature or below.
- Dissolution: Dissolve the crude **Alloc-D-Phe** in a minimal amount of the hot solvent system.
- Crystallization: Allow the solution to cool slowly to room temperature to induce crystallization. Further cooling in an ice bath can enhance crystal formation.
- Isolation: Collect the crystals by vacuum filtration using a Büchner funnel.

- Washing: Wash the crystals with a small amount of the cold solvent to remove any remaining impurities.
- Drying: Dry the purified crystals under vacuum to remove any residual solvent.

Logical Workflow for Alloc-D-Phe in Peptide Synthesis

The primary application of **Alloc-D-Phe** is in solid-phase peptide synthesis (SPPS), where the Alloc group serves as a temporary protecting group for the amine functionality. The following diagram illustrates the logical workflow of incorporating an **Alloc-D-Phe** residue into a growing peptide chain and its subsequent deprotection.

Caption: Workflow for the incorporation and deprotection of **Alloc-D-Phe** in SPPS.

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References

- 1. rsc.org [rsc.org]
- 2. researchgate.net [researchgate.net]
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